

Mordant Orange 6 chemical structure and properties

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Compound of Interest

Compound Name: Mordant Orange 6

Cat. No.: B606671

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An In-depth Technical Guide to Mordant Orange 6

For Researchers, Scientists, and Drug Development Professionals

Introduction

Mordant Orange 6, also known by its Colour Index name C.I. 26520, is a synthetic dye belonging to the double azo class of compounds.^[1] It is primarily utilized in the textile industry for dyeing various natural and synthetic fibers, including wool, silk, nylon, leather, and fur.^[1] Its application as a mordant dye means it requires a chemical agent, known as a mordant, to bind effectively to the fabric, thereby enhancing the fastness and longevity of the color. This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **Mordant Orange 6**, with a focus on information relevant to scientific researchers.

Chemical Structure and Identification

Mordant Orange 6 is a sodium salt of a complex aromatic azo compound. Its chemical structure is characterized by two azo groups (-N=N-) connecting three aromatic rings.

IUPAC Name: disodium;4-[[4-[(3-carboxy-4-oxidophenyl)diazeryl]phenyl]diazeryl]benzenesulfonate

Chemical Formula: $C_{19}H_{12}N_4Na_2O_6S$ [\[1\]](#)

Molecular Structure: Double azo class[\[1\]](#)

Physicochemical Properties

Mordant Orange 6 is a red-orange powder with specific solubility and spectral characteristics. [\[1\]](#) A summary of its key quantitative properties is presented in the table below.

Property	Value	Reference
Molecular Weight	470.37 g/mol	[1]
CAS Number	3564-27-0 / 25747-21-1	[1]
Melting Point	>300°C	[2]
Solubility in Water	80 g/L at 80°C	[1] [2]
λ_{max}	381 nm	[2]
pKa	11.49, 11.71 (at 25°C)	[2]

Appearance: Red-orange powder.[\[1\]](#)

Solubility: Soluble in water, resulting in a yellow to orange solution. It is slightly soluble in ethanol and acetone.[\[1\]](#)

Behavior in Acids: In concentrated sulfuric acid, it produces a red-light purple solution, which turns to a yellow-light orange upon dilution. In concentrated hydrochloric acid, it forms a purple solution that eventually decolorizes.[\[1\]](#)

Synthesis of Mordant Orange 6

The synthesis of **Mordant Orange 6** is a two-step process involving diazotization followed by an azo coupling reaction.

Manufacturing Method: The synthesis begins with the diazotization of 4-((4-Aminophenyl)diazenyl)benzenesulfonic acid. The resulting diazonium salt is then coupled with 2-Hydroxybenzoic acid (salicylic acid) to form the final dye molecule.[\[1\]](#)

Experimental Protocol: A Representative Synthesis

The following is a representative experimental protocol for the synthesis of **Mordant Orange 6**, based on general procedures for azo dye synthesis.

Materials:

- 4-((4-Aminophenyl)diazenyl)benzenesulfonic acid
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- 2-Hydroxybenzoic acid (salicylic acid)
- Sodium hydroxide (NaOH)
- Sodium chloride (NaCl)
- Ice
- Distilled water

Procedure:

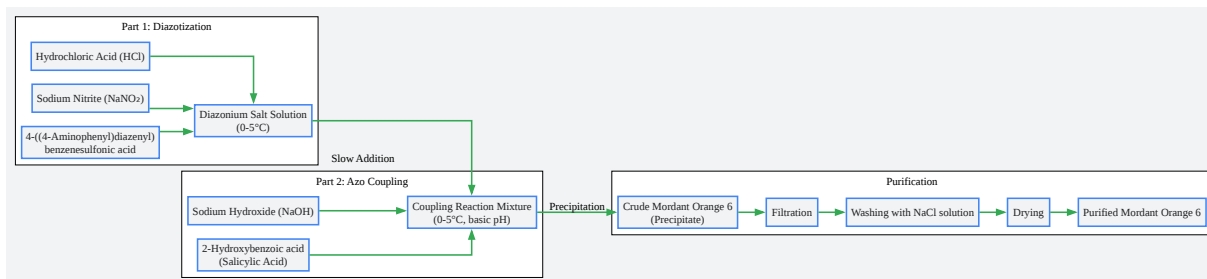
Part 1: Diazotization of 4-((4-Aminophenyl)diazenyl)benzenesulfonic acid

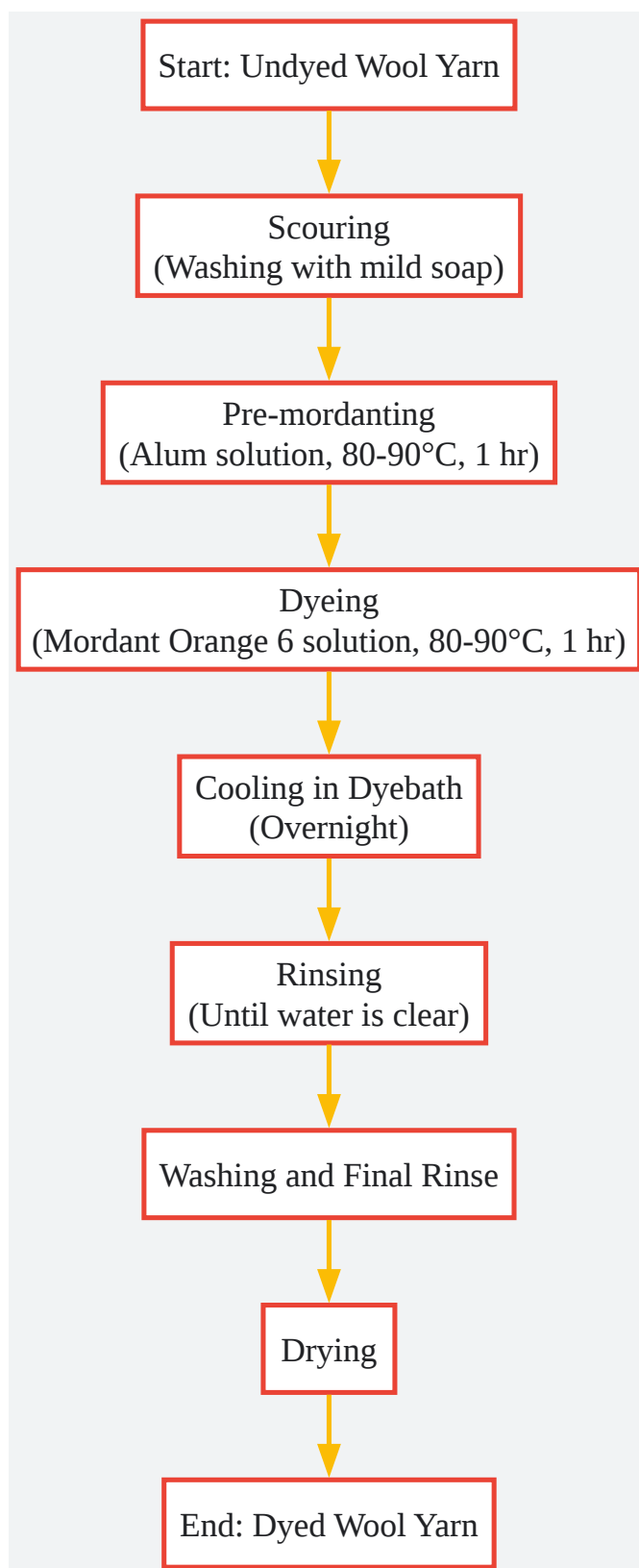
- Dissolve a specific molar equivalent of 4-((4-Aminophenyl)diazenyl)benzenesulfonic acid in a dilute solution of sodium hydroxide.
- Cool the solution to $0-5^\circ\text{C}$ in an ice bath.
- Slowly add a solution of sodium nitrite (1 molar equivalent) in water to the cooled solution, keeping the temperature below 5°C .
- In a separate beaker, prepare a solution of hydrochloric acid (2.5 molar equivalents).
- Slowly add the cold amine-nitrite solution to the hydrochloric acid solution, ensuring the temperature remains between $0-5^\circ\text{C}$. Stir vigorously.

- The formation of the diazonium salt is indicated by a change in the solution's appearance. Maintain the cold temperature for the subsequent coupling reaction.

Part 2: Azo Coupling

- Dissolve 2-Hydroxybenzoic acid (1 molar equivalent) in a dilute sodium hydroxide solution.
- Cool this solution to 0-5°C in an ice bath.
- Slowly add the previously prepared cold diazonium salt solution to the cold 2-Hydroxybenzoic acid solution.
- Maintain a basic pH by adding a sodium hydroxide solution as needed to facilitate the coupling reaction.
- Continue stirring the mixture in the ice bath for 1-2 hours to ensure the completion of the reaction.
- The dye will precipitate out of the solution. Isolate the solid dye by filtration.
- Wash the crude dye with a saturated sodium chloride solution to remove impurities.
- Dry the purified **Mordant Orange 6** in a vacuum oven at a low temperature.





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